# Trifluralin-d14: A Technical Guide for Research Laboratories

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| Compound of Interest | | |
|---|---|---|
| Compound Name: | 2,6-dinitro-N,N-bis[(1,1,2,2,3,3,3-2H7)propyl]-4-(trifluoromethyl)aniline | |
| Cat. No.: | B1436205 | Get Quote |

An in-depth guide for researchers, scientists, and drug development professionals on the procurement and application of Trifluralin-d14 as an internal standard in analytical research.

This technical guide provides a comprehensive overview of Trifluralin-d14, a deuterated analog of the herbicide Trifluralin. Its primary application in a research setting is as an internal standard for quantitative analysis, particularly in mass spectrometry-based methods. This document outlines key technical data for Trifluralin-d14 offered by various suppliers, details its mechanism of action, and provides exemplary experimental protocols for its use.

## Core Compound Information

Trifluralin is a selective, pre-emergence dinitroaniline herbicide that controls many annual grasses and broadleaf weeds by inhibiting microtubule formation.[1] Its deuterated isotopologue, Trifluralin-d14, serves as an ideal internal standard for the accurate quantification of Trifluralin in complex matrices such as soil, water, and biological tissues. The deuterium labeling provides a distinct mass shift, allowing for its differentiation from the native compound in mass spectrometric analysis, while maintaining nearly identical chemical and physical properties.

## Supplier and Product Overview

Several reputable suppliers provide Trifluralin-d14 for research purposes. The following table summarizes key quantitative data from prominent suppliers. Researchers should always refer to the lot-specific Certificate of Analysis (CoA) provided by the supplier for the most accurate and up-to-date information.

| Supplier | Product Name | CAS Number | Molecular Weight ( g/mol ) | Purity/Isotopic Enrichment |
|---|---|---|---|---|
| Santa Cruz Biotechnology | Trifluralin | 1582-09-8 (unlabeled) | 335.28 | ≥97% |
| LGC Standards | Trifluralin-(dipropyl-d14) | 347841-79-6 | Not Specified | Not Specified |
| CDN Isotopes | Trifluralin-d14 (di-n-propyl-d14) | 347841-79-6 | 349.37 | 98 atom % D |

Note: Data is subject to change and may vary between lots. Always consult the supplier's documentation.

## Mechanism of Action: Microtubule Disruption

Trifluralin's primary mechanism of action involves the disruption of microtubule polymerization. [1][2] It binds to tubulin, the protein subunit of microtubules, preventing their assembly. This inhibition of microtubule formation disrupts essential cellular processes, most notably mitosis (cell division), leading to the arrest of cell cycle progression and ultimately, cell death in susceptible organisms.[1]

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## References

- 1. scbt.com [scbt.com]

- 2. youtube.com [youtube.com]

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